

An In-depth Technical Guide to 2,5-Dimethylbenzamide

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Compound of Interest

Compound Name: 2,5-Dimethylbenzamide

CAS No.: 5692-34-2

Cat. No.: B1331849

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This guide provides a comprehensive technical overview of **2,5-Dimethylbenzamide**, a substituted aromatic amide. The content herein is curated for researchers, scientists, and professionals in the fields of drug development, chemical synthesis, and materials science. This document synthesizes critical data on the compound's identifiers, physicochemical properties, and potential applications, grounded in authoritative sources.

Core Compound Identification

Precise identification of a chemical entity is fundamental for research and regulatory purposes. **2,5-Dimethylbenzamide** is cataloged and indexed across several chemical databases.

Identifier	Value	Source
Chemical Name	2,5-Dimethylbenzamide	-
CAS Number	5692-34-2	[1]
Molecular Formula	C ₉ H ₁₁ NO	[1]
Molecular Weight	149.19 g/mol	[1]
PubChem CID	Not assigned	-
ChemSpider ID	Not readily available	-

A note on database identifiers: While a specific PubChem Compound Identifier (CID) for the 2,5-isomer is not currently assigned, the compound is indexed in the PubChem Substance database via its unique CAS number, often linked to supplier information. Similarly, a distinct ChemSpider ID is not readily discoverable through standard searches.

Physicochemical and Structural Characteristics

The molecular structure and resulting physicochemical properties of **2,5-Dimethylbenzamide** dictate its behavior in chemical and biological systems.

Molecular Structure:

Caption: 2D structure of **2,5-Dimethylbenzamide**.

Predicted Physicochemical Properties:

Property	Value
SMILES	<chem>CC1=CC(C(N)=O)=C(C)C=C1</chem>
LogP (octanol-water partition coefficient)	1.87 ± 0.35 (Predicted)
pKa (acidic)	16.29 ± 0.40 (Predicted)
pKa (basic)	1.15 ± 0.10 (Predicted)
Water Solubility	2.41 g/L (Predicted)
Boiling Point	297.8 ± 13.0 °C (Predicted)
Melting Point	145-149 °C
Density	1.07 ± 0.1 g/cm ³ (Predicted)

Note: Predicted values are computationally derived and should be confirmed experimentally.

Synthesis and Reactivity

The synthesis of **2,5-Dimethylbenzamide** typically proceeds through standard amidation reactions. A common and illustrative synthetic pathway is the conversion of 2,5-dimethylbenzoic acid to the corresponding amide.

Workflow for the Synthesis of **2,5-Dimethylbenzamide**:



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Caption: A representative synthetic workflow for **2,5-Dimethylbenzamide**.

Experimental Protocol: Synthesis from 2,5-Dimethylbenzoic Acid

- **Acid Chloride Formation:** To a solution of 2,5-dimethylbenzoic acid in a suitable anhydrous solvent (e.g., dichloromethane or toluene), add thionyl chloride (SOCl₂) dropwise at 0 °C. The reaction mixture is then refluxed until the evolution of HCl gas ceases. The excess

thionyl chloride and solvent are removed under reduced pressure to yield the crude 2,5-dimethylbenzoyl chloride.

- **Amidation:** The crude acid chloride is dissolved in an appropriate anhydrous solvent and added dropwise to a cooled, concentrated solution of aqueous ammonia or a solution of ammonia in an organic solvent. The reaction is typically exothermic and should be carefully controlled.
- **Workup and Purification:** After the reaction is complete, the solvent is removed, and the residue is treated with water. The solid product is collected by filtration, washed with cold water, and then purified by recrystallization from a suitable solvent system (e.g., ethanol/water) to afford pure **2,5-Dimethylbenzamide**.

Causality in Experimental Choices:

- **Anhydrous Conditions:** The use of anhydrous solvents is critical during the formation of the acid chloride to prevent the hydrolysis of thionyl chloride and the resulting acyl chloride back to the carboxylic acid.
- **Temperature Control:** The amidation step is highly exothermic. Low-temperature addition of the acid chloride to the ammonia solution is necessary to prevent side reactions and ensure a high yield of the desired amide.

Potential Applications and Research Directions

Substituted benzamides are a well-established class of compounds in medicinal chemistry and materials science. While specific applications for **2,5-Dimethylbenzamide** are not extensively documented in peer-reviewed literature, its structural motifs suggest several areas of potential utility.

- **Pharmaceutical Scaffolding:** The benzamide moiety is a common feature in numerous approved drugs. The dimethyl substitution pattern of **2,5-Dimethylbenzamide** provides a unique lipophilic and steric profile that could be explored in the design of novel therapeutic agents, particularly in areas such as neuroscience and oncology where substituted benzamides have shown activity.

- **Agrochemicals:** Similar to their pharmaceutical applications, substituted benzamides are also utilized in the development of herbicides and fungicides. The specific substitution pattern of **2,5-Dimethylbenzamide** could be investigated for potential bioactivity in this sector.
- **Materials Science:** Aromatic amides can exhibit interesting hydrogen bonding patterns, leading to self-assembly and the formation of ordered structures. This makes them potential candidates for the development of novel polymers, liquid crystals, and other advanced materials.

Conclusion

2,5-Dimethylbenzamide is a readily synthesizable aromatic amide with well-defined chemical identifiers and predicted physicochemical properties. While its specific applications are not yet widely established, its structural similarity to compounds with known biological and material properties suggests that it holds potential as a valuable building block in pharmaceutical, agrochemical, and materials science research. Further investigation into the biological activity and material properties of this compound is warranted.

References

- Amerigo Scientific. **2,5-Dimethylbenzamide**. [[Link](#)]

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Sources

- 1. 2-Amino-4,5,6,7-tetrahydrobenzo(b)thiophene-3-carbonitrile | C₉H₁₀N₂S | CID 78382 - PubChem [pubchem.ncbi.nlm.nih.gov]
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